

structural analysis of HM-1228 compound

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Compound of Interest

Compound Name: HM-1228

Cat. No.: B12386094

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Compound Identification and Properties

The fundamental characteristics of **HM-1228** are summarized below. The compound's structure combines a biphenyl core with a thiopyrimidine derivative, a scaffold known for its electrochemical activity.

Table 1: Compound Identification

Parameter	Value
IUPAC Name	5-((4'-(dimethylamino)-[1,1'-biphenyl]-4-yl)methylene)-1,3-diethyl-2-thioxodihydropyrimidine-4,6(1H,5H)-dione[2]
Molecular Formula	C23H25N3O2S[2]
Molecular Weight	407.53 g/mol [2]

| Common Name | **HM-1228**[1][2] |

Table 2: Quantum Chemical Properties (Calculated)

Parameter	Description	Value
EHOMO	Energy of the Highest Occupied Molecular Orbital	-5.76 eV
ELUMO	Energy of the Lowest Unoccupied Molecular Orbital	-2.13 eV
ΔE (Energy Gap)	ELUMO - EHOMO	3.63 eV

| Dipole Moment | Measure of the net molecular polarity | 8.33 Debye |

Note: The quantum chemical parameters are derived from Density Functional Theory (DFT) calculations performed to elucidate the corrosion inhibition mechanism.[\[3\]](#)

Table 3: Performance Data as a Corrosion Inhibitor

Parameter	Condition	Value
Inhibition Efficiency	0.5 mM HM-1228 in oilfield produced water (from PDP)	94.8% [1]
Average Surface Roughness (Ra)	Uninhibited carbon steel surface	571.62 nm [1]

| Average Surface Roughness (Ra) | Carbon steel with 0.5 mM **HM-1228** | 138.28 nm[\[1\]](#) |

Experimental Protocols

The characterization and evaluation of **HM-1228** involve a multi-faceted approach combining chemical synthesis, electrochemical analysis, surface morphology studies, and computational modeling.

Synthesis of HM-1228

The synthesis of **HM-1228** and related biphenylidene-thiopyrimidine derivatives is achieved through a Knoevenagel condensation reaction.

Methodology:

- **Reactant Preparation:** An equimolar mixture of 1,3-diethyl-2-thiobarbituric acid and 4'-(dimethylamino)-[1,1'-biphenyl]-4-carbaldehyde is prepared.
- **Solvent and Catalyst:** The reactants are dissolved in a suitable solvent, such as ethanol, with a catalytic amount of a base like piperidine.
- **Reaction:** The mixture is refluxed for several hours to ensure the completion of the condensation reaction.
- **Purification:** Upon cooling, the resulting precipitate is filtered, washed with a cold solvent to remove unreacted starting materials, and then purified, typically through recrystallization, to yield the final product, **HM-1228**.
- **Characterization:** The structure of the synthesized compound is confirmed using spectroscopic methods, including ^1H -NMR and Mass Spectrometry. For instance, the mass spectrum for **HM-1228** shows a molecular ion peak (M^+) at m/z 407.41.[3]

Electrochemical Measurements (Potentiodynamic Polarization)

Potentiodynamic Polarization (PDP) is used to determine the corrosion inhibition efficiency of **HM-1228**.

Methodology:

- **Electrode Setup:** A standard three-electrode electrochemical cell is used, containing the carbon steel specimen as the working electrode, a platinum counter electrode, and a saturated calomel electrode (SCE) as the reference electrode.
- **Test Solution:** The cell is filled with the corrosive medium (e.g., oilfield produced water) with and without the **HM-1228** inhibitor at a specified concentration (e.g., 0.5 mM).[1]

- **Stabilization:** The working electrode is immersed in the solution for a period (e.g., 1 hour) to allow the open circuit potential (OCP) to stabilize.
- **Polarization Scan:** A potential scan is applied at a slow, constant rate (e.g., 0.5 mV/s) in a range of approximately ± 250 mV around the OCP.
- **Data Analysis:** The resulting polarization curve (potential vs. log of current density) is analyzed. The corrosion current density (I_{corr}) is determined by extrapolating the linear Tafel regions of the cathodic and anodic curves back to the corrosion potential (E_{corr}). The inhibition efficiency (IE%) is then calculated using the formula: $\text{IE\%} = [(I_{\text{corr_uninhibited}} - I_{\text{corr_inhibited}}) / I_{\text{corr_uninhibited}}] \times 100$

Surface Morphology Analysis (Atomic Force Microscopy)

AFM is employed to visualize the surface topography of the carbon steel specimens before and after exposure to the inhibitor.

Methodology:

- **Sample Preparation:** Carbon steel specimens (e.g., API 5L X52, dimensions 15 x 10 x 2.5 mm) are polished and cleaned.^[1]
- **Exposure:** One set of samples is immersed in the uninhibited corrosive solution, while another set is immersed in the solution containing 0.5 mM of **HM-1228** for a defined period at a constant temperature (e.g., 25 ± 1 °C).^[1]
- **Analysis:** After exposure, the samples are removed, rinsed, dried, and analyzed using an AFM (e.g., Nano surf Flex AFM).^[1]
- **Imaging:** The AFM scans the surface to generate high-resolution 3D topographical images.
- **Roughness Measurement:** The average surface roughness (R_a) is calculated from the AFM data to provide a quantitative measure of the surface's smoothness, indicating the effectiveness of the protective inhibitor film.^[1]

Quantum Chemical Calculations

Theoretical calculations are performed to understand the interaction between the **HM-1228** molecule and the metal surface, providing insights into the inhibition mechanism.

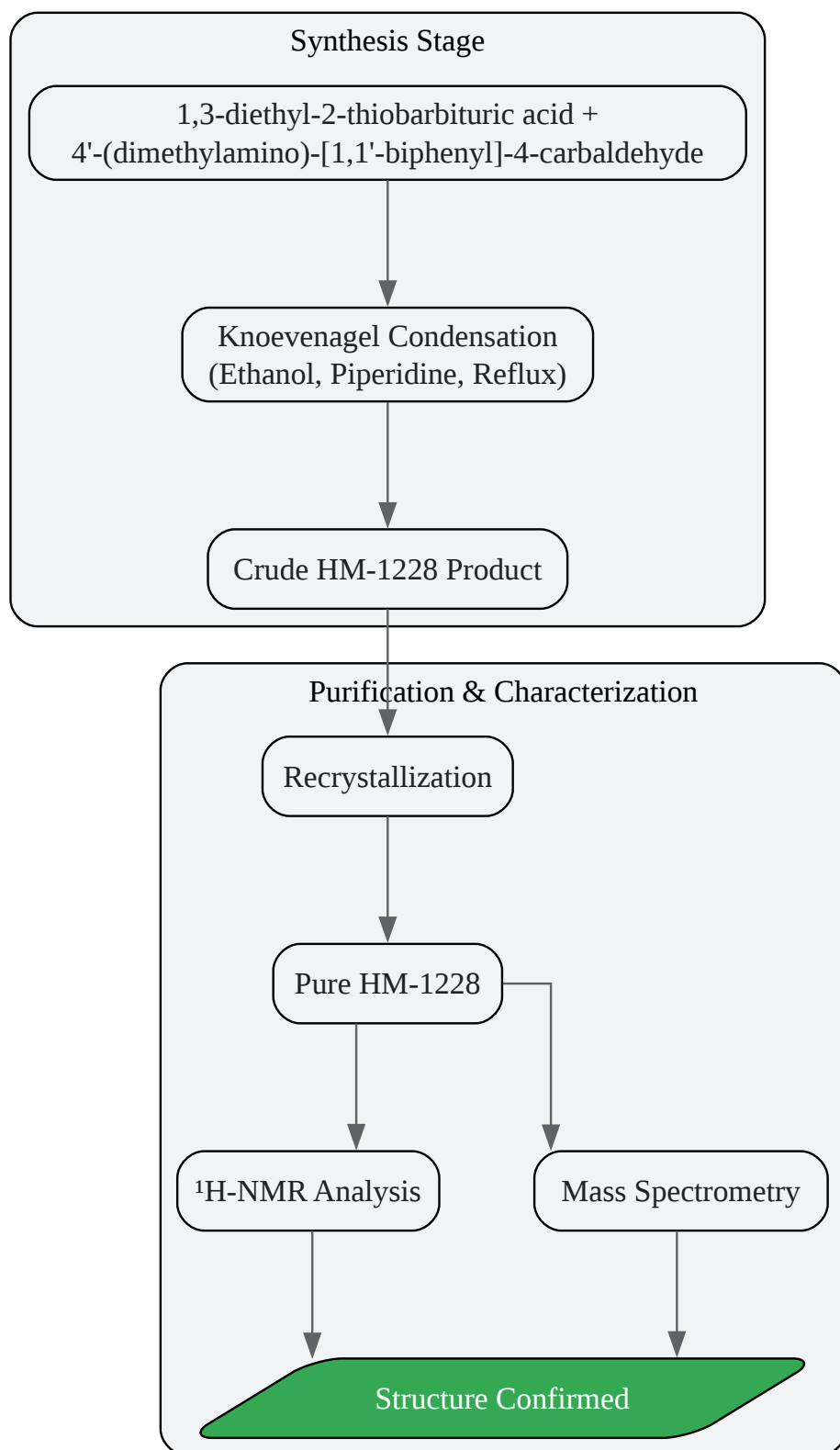
Methodology:

- **Geometry Optimization:** The molecular structure of **HM-1228** is optimized using Density Functional Theory (DFT) methods, often with a functional like B3LYP and a basis set such as 6-31G(d,p).[\[1\]](#)
- **Parameter Calculation:** Key quantum chemical descriptors are calculated from the optimized structure. These include the energy of the Highest Occupied Molecular Orbital (EHOMO), the energy of the Lowest Unoccupied Molecular Orbital (ELUMO), the energy gap (ΔE), and the dipole moment (μ).
- **Mechanism Interpretation:** These parameters help explain the molecule's reactivity. A high EHOMO value suggests a strong tendency to donate electrons to the vacant d-orbitals of the metal, while a low ELUMO value indicates an ability to accept electrons. The adsorption of **HM-1228** on the carbon steel surface is explained by these electronic interactions, which follow the Langmuir adsorption isotherm.[\[1\]](#)[\[2\]](#)

Visualizations: Workflows and Hypothetical Pathway

Synthesis and Characterization Workflow

The following diagram illustrates the logical flow from chemical synthesis to structural confirmation of the **HM-1228** compound.

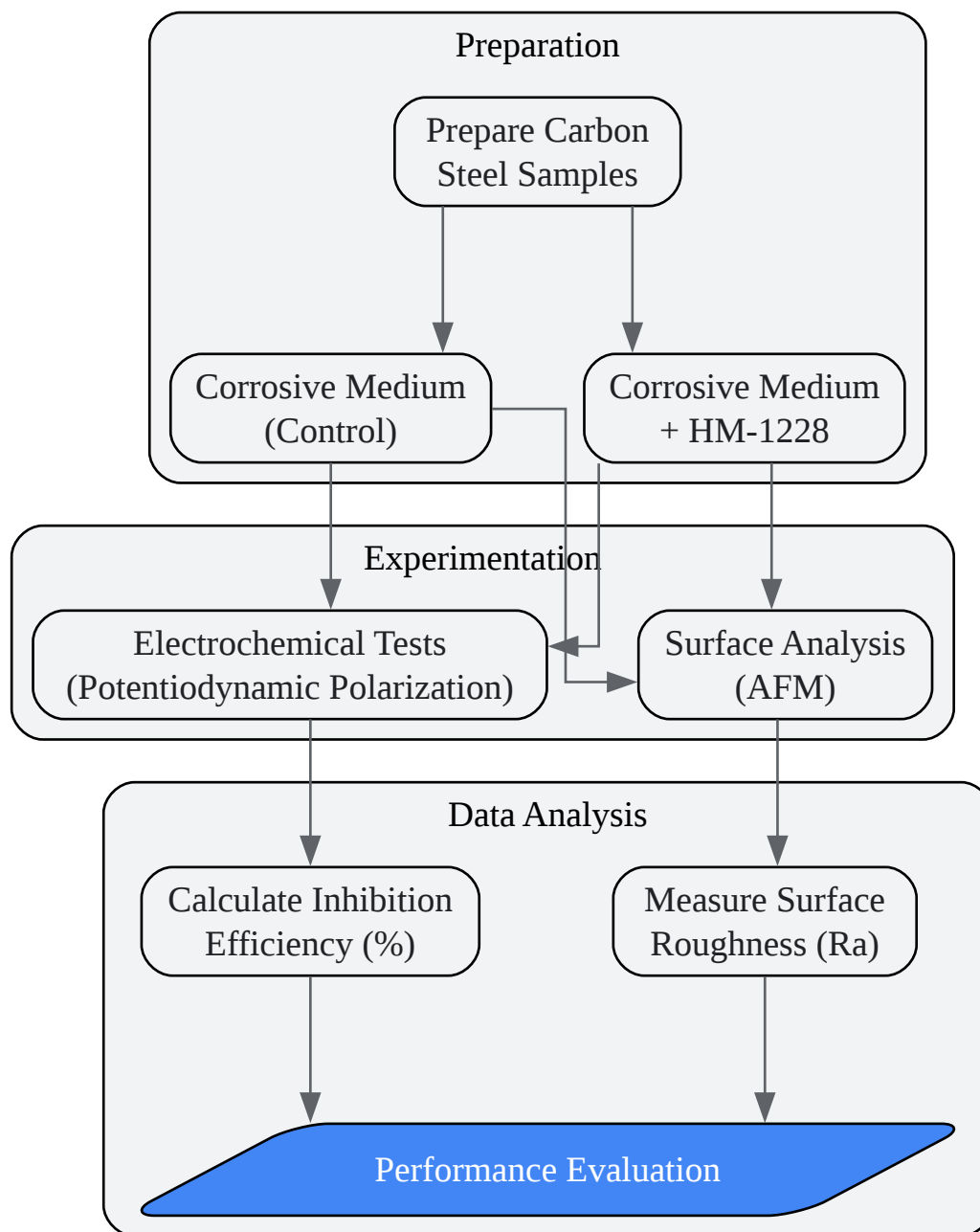


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Caption: Workflow for the synthesis and structural confirmation of **HM-1228**.

Corrosion Inhibition Evaluation Workflow

This diagram outlines the experimental process for evaluating the performance of **HM-1228** as a corrosion inhibitor.

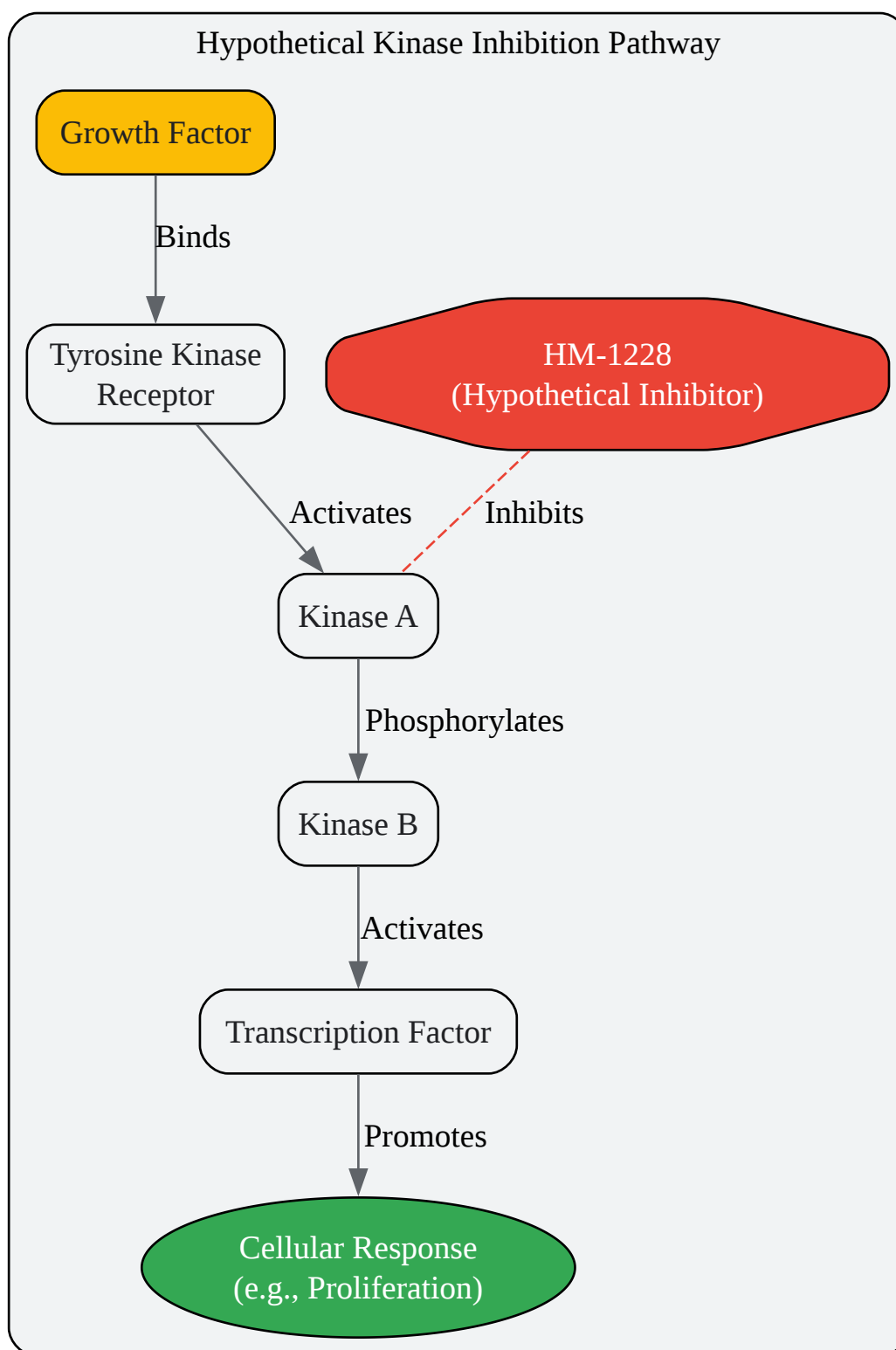


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Caption: Experimental workflow for evaluating **HM-1228**'s corrosion inhibition.

Hypothetical Biological Signaling Pathway

While **HM-1228** has been studied for materials science applications, its complex heterocyclic structure is reminiscent of scaffolds used in drug discovery. The following diagram presents a hypothetical signaling pathway to illustrate how such a compound might be analyzed in a drug development context, for example, as a kinase inhibitor. This pathway is purely illustrative and is not based on experimental data for **HM-1228**.



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Caption: Hypothetical signaling pathway of **HM-1228** as a kinase inhibitor.

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References

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